

Technical Support Center: 2-Cyanoethylurea Stability & Storage

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Compound of Interest

Compound Name: 2-Cyanoethylurea

CAS No.: 6640-70-6

Cat. No.: B1208112

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Reference ID: CEU-STAB-001 | Version: 2.4 | Status: Active

Module 1: Critical Storage Parameters

Executive Summary: **2-Cyanoethylurea** (CAS: 14166-71-3) is a bifunctional intermediate containing both a nitrile (

) and a urea (

) moiety.^[1] Its primary degradation risk is not simple hydrolysis, but rather an intramolecular cyclization to 5,6-dihydrouracil (CAS: 504-07-4), which is thermodynamically favored in the presence of moisture and catalytic protons or hydroxide ions.

The "Dry-Neutral-Cold" Protocol

To maintain purity >98%, you must disrupt the kinetic pathways that lead to cyclization.

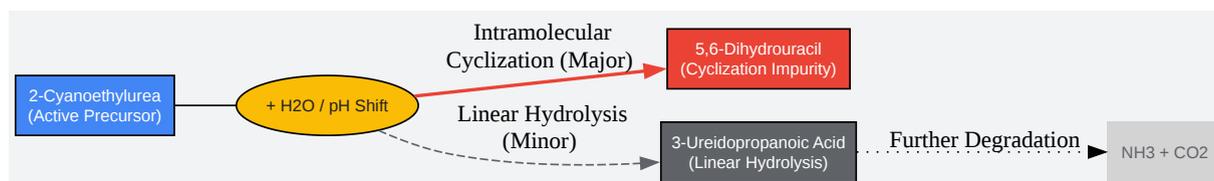
Parameter	Specification	Technical Rationale (The "Why")
Moisture Control	< 40% RH (Strict Desiccation)	Water acts as the nucleophile for nitrile hydrolysis and the medium for proton transfer required for cyclization. Caking is the first sign of irreversible degradation.
Temperature	2°C to 8°C (Refrigerate)	Cyclization follows Arrhenius kinetics. Storage at room temperature () significantly accelerates the intramolecular attack of the urea nitrogen on the nitrile carbon.
Atmosphere	Argon or Nitrogen	While not strictly oxidation-sensitive, displacing air prevents atmospheric moisture absorption (hygroscopicity).
Container	Amber Glass + Parafilm	Plastic containers are semi-permeable to moisture over months. Glass provides a hermetic barrier.

Module 2: Degradation Mechanics & Visualization

User Question: "I see a new impurity peak at a different retention time. Is this the carboxylic acid?"

Technical Insight: It is statistically more likely to be 5,6-dihydrouracil. Under aqueous conditions, the urea nitrogen attacks the nitrile carbon. While linear hydrolysis to 3-ureidopropanoic acid is possible, the formation of the 6-membered ring (dihydrouracil) is rapid, especially if the pH drifts from neutral.

Pathway Diagram: The Stability Cliff



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Figure 1: The degradation bifurcation. Note that cyclization (Red path) is the dominant failure mode in storage, often mistaken for simple hydrolysis.

Module 3: Self-Validating Analytical Protocols

Do not rely on visual inspection alone. Use these protocols to validate the integrity of your material before starting a synthesis campaign.

Protocol A: The "Melting Point" Quick-Check

Use this for a Go/No-Go decision before weighing.

- Baseline: Pure **2-cyanoethylurea** melts sharply at 121–123°C.
- The Drift: 5,6-dihydrouracil melts significantly higher (approx. 275–278°C).
- Diagnosis: If your sample melts over a broad range (e.g., 115–130°C) or does not fully melt by 125°C, significant cyclization has occurred. Do not use.

Protocol B: HPLC Purity Validation

Standard Operating Procedure (SOP) for quantitative assessment.

- Column: C18 Reverse Phase (e.g., 150mm x 4.6mm, 5µm)
- Mobile Phase A: 0.1% Phosphoric Acid in Water (Acidic pH suppresses ionization, sharpening peaks)

- Mobile Phase B: Acetonitrile
- Gradient: 0% B to 20% B over 15 minutes. (CEU is highly polar; high organic content will elute it in the void volume).
- Detection: UV @ 210 nm (Urea and nitrile absorption).
- Expected Result:
 - **2-Cyanoethylurea**: Early eluting peak.
 - 5,6-Dihydrouracil: Later eluting peak (more hydrophobic ring structure).

Module 4: Troubleshooting & FAQs

Q1: My material has turned into a hard block (caking). Can I grind it and use it?

“

Critical Warning: No. Caking indicates the material has absorbed significant atmospheric water. This water is not just on the surface; it has likely initiated the hydrolysis/cyclization reaction throughout the crystal lattice. Re-crystallize or discard.

Q2: Can I store **2-cyanoethylurea** in solution?

“

Avoid if possible. In water, CEU is metastable.

- *If necessary: Store in anhydrous DMSO or DMF at -20°C.*
- *Never: Store in aqueous buffers, especially at pH > 8 (rapid cyclization) or pH < 4 (acid hydrolysis).*

Q3: How do I recover material that has partially degraded?

“

If the impurity is 5,6-dihydrouracil, it is significantly less soluble in cold ethanol than CEU.

- *Dissolve the crude solid in warm Ethanol (*
).
- *Filter while warm (removes insoluble dihydrouracil).*
- *Cool filtrate to*
*to recrystallize pure **2-cyanoethylurea**.*

References

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